

Essential Safety and Handling Guide for Sulfo-SPP Sodium Salt

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Compound of Interest

Compound Name: Sulfo-SPP sodium

Cat. No.: B12391138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Sulfo-SPP sodium** salt (CAS No. 452072-24-1). Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

Hazard Identification and Classification

Sulfo-SPP sodium salt is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Personal Protective Equipment (PPE)

All personnel handling **Sulfo-SPP sodium** salt must use the following personal protective equipment.

Protection Type	Specific PPE	Standard/Specification
Eye Protection	Chemical safety goggles	ANSI Z87.1 or EN 166
Hand Protection	Chemical-resistant gloves	Neoprene or Nitrile rubber
Body Protection	Laboratory coat	Standard lab coat
Respiratory Protection	NIOSH-approved respirator	Required when dust is generated

Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure and prevent contamination.

Procedure	Guideline
Handling	Avoid contact with skin and eyes. Avoid inhalation of dust. Use in a well-ventilated area, preferably under a chemical fume hood. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [1]
Storage	Keep container tightly sealed. Store in a cool, dry, and well-ventilated area.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Inhalation	Immediately relocate self or casualty to fresh air.

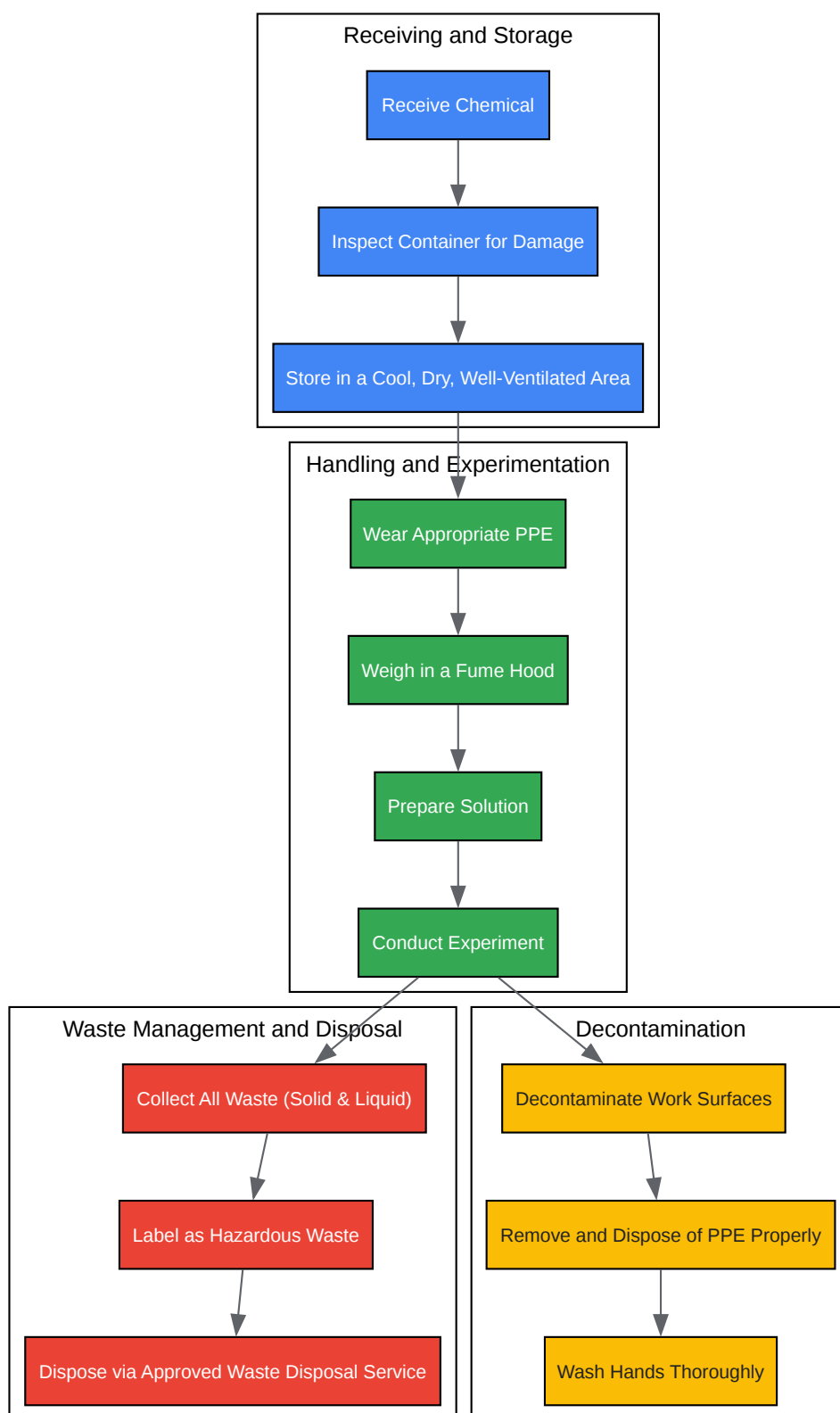
Spill and Disposal Plan

Handle all spills and waste as hazardous.

Action	Procedure
Spill Containment	Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Try to prevent further leakage or spillage. Keep the product away from drains or water courses. Absorb solutions with finely-powdered liquid-binding material (diatomite, universal binders).
Waste Disposal	Dispose of contents/container to an approved waste disposal plant. Do not allow to enter sewers or waterways. All waste must be treated as hazardous.

Experimental Workflow for Safe Handling of Sulfo-SPP Sodium Salt

The following diagram outlines the procedural steps for the safe handling of **Sulfo-SPP sodium** salt from receipt to disposal, ensuring safety at each stage.



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Caption: Safe handling workflow for **Sulfo-SPP sodium salt**.

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References

- 1. Sulfo-SPP sodium|452072-24-1|MSDS [dcchemicals.com]
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